

Personal protective equipment for handling 5-Chloropicolinohydrazide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Chloropicolinohydrazide

CAS No.: 145835-01-4

Cat. No.: B130559

[Get Quote](#)

Executive Safety Summary

5-Chloropicolinohydrazide (CAS: 109013-89-6) is a functionalized pyridine derivative widely used as an intermediate in pharmaceutical synthesis.[1][2] While often classified generically as an irritant, the combination of the hydrazide moiety (potential sensitizer/mutagenic structural alert) and the halogenated pyridine ring necessitates a safety protocol that exceeds standard "lab coat and glasses" requirements.

The Primary Risk Vector: In its solid state, the primary risk is inhalation of fine particulates during weighing. In solution, the risk shifts to dermal absorption, where the solvent vehicle can facilitate the transport of the hydrazide across the skin barrier.[1]

Hazard Profile & GHS Classification

Hazard Class	GHS Code	Statement	Mechanism of Action
Acute Toxicity (Oral)	H302	Harmful if swallowed	Systemic toxicity; hydrazides can interfere with Vitamin B6 metabolism.[1]
Skin Irritation	H315	Causes skin irritation	Direct chemical dermatitis; potential for desensitization upon repeated contact.[1]
Eye Irritation	H319	Causes serious eye irritation	Mucous membrane inflammation; particulate abrasion. [1]
STOT - SE	H335	May cause respiratory irritation	Inflammation of the upper respiratory tract from dust inhalation. [1]

Hierarchy of Controls: Engineering First

Before selecting PPE, you must validate your engineering controls. PPE is the last line of defense, not the first.

- Primary Containment: All open handling (weighing, transfer, dissolution) must occur within a certified Chemical Fume Hood operating at 80–100 fpm (0.4–0.5 m/s) face velocity.[1]
- Static Control: Use an ionizing bar or anti-static gun during weighing. Hydrazide powders are often electrostatic; "flying" powder significantly increases inhalation risk and hood contamination.

Personal Protective Equipment (PPE) Specifications

A. Hand Protection: The "Double-Glove" Protocol

Scientific Rationale: Solid **5-Chloropicolinohydrazide** does not permeate nitrile rubber. However, once dissolved in organic solvents (e.g., DCM, Methanol, DMSO), the solvent dictates the breakthrough time.[1]

- Inner Layer: Disposable Nitrile (4 mil / 0.10 mm). Acts as a second skin and allows for dexterity.
- Outer Layer: Extended Cuff Nitrile (minimum 6 mil / 0.15 mm) or Silver Shield™ (Laminate) if using permeating solvents like Dichloromethane.
- Protocol: Inspect gloves for pinholes by trapping air and squeezing (the "balloon test") before donning. Change the outer pair immediately upon splash contact.

B. Respiratory Protection

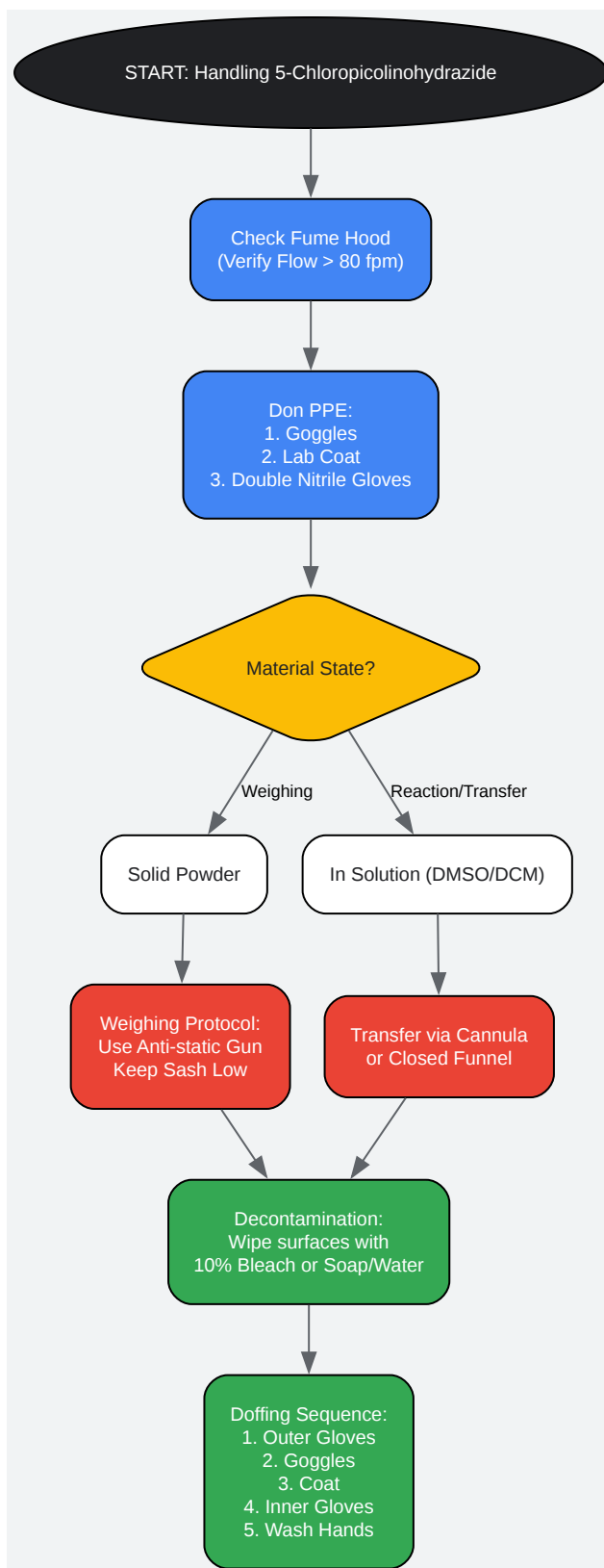
- Routine Handling (In Hood): No respirator required if sash is at working height.
- Outside Hood (Spill Cleanup/Equipment Failure):
 - Minimum: N95 Filtering Facepiece (NIOSH approved).
 - Preferred: Half-face elastomeric respirator with P100 (HEPA) cartridges to capture fine particulates.

C. Eye & Body Protection

- Eyes: Chemical Splash Goggles (ANSI Z87.1+). Note: Safety glasses are insufficient for powders that can drift around side shields.
- Body: Lab coat (100% cotton or Nomex; avoid synthetic blends that melt). For scale-up (>100g), wear Tyvek® arm sleeves to bridge the gap between glove cuff and lab coat.[1]

Operational Workflow: Handling & Weighing

The following diagram illustrates the critical decision points and actions for safe handling.



[Click to download full resolution via product page](#)

Figure 1: Operational workflow emphasizing the divergence in handling solid vs. solution states.

Emergency Response Procedures

Accidental Spills (Solid Powder)

- Alert: Notify nearby personnel.
- Isolate: Close the fume hood sash if the spill is contained.
- PPE Upgrade: If the spill is outside the hood, don a P100 respirator and safety goggles.
- Cleanup:
 - Do NOT dry sweep. This generates dust.
 - Cover the powder with a wet paper towel (dampened with water or inert oil) to suppress dust.
 - Scoop the wet material into a wide-mouth waste jar.
 - Clean the surface with a soap/water solution.^{[3][4][5][6]}

Exposure First Aid

- Inhalation: Move to fresh air immediately. If breathing is difficult, seek medical attention (Risk of delayed pulmonary irritation).
- Skin Contact: Wash with soap and copious water for 15 minutes.^{[3][5][6]} Do not use alcohol/solvents, as they may increase absorption.
- Eye Contact: Flush with water for 15 minutes, lifting eyelids.^{[3][4][5][6]}

Waste Disposal & Deactivation

Chemical Compatibility: Hydrazides are reducing agents. Do NOT mix with strong oxidizers (e.g., Nitric Acid, Peroxides) in the waste stream, as this can generate heat or toxic gases.^[1]

Disposal Stream:

- Solid Waste: Label as "Hazardous Waste: Toxic Solid (**5-Chloropicolinohydrazide**)."
- Liquid Waste: Segregate into "Non-Halogenated Organic" or "Halogenated Organic" depending on the solvent used.
- Container: High-density polyethylene (HDPE) or glass containers are compatible.

RCRA Considerations: While **5-Chloropicolinohydrazide** does not have a specific "P" or "U" list code, it must be characterized by the generator. If discarded pure, it likely meets criteria for Toxic waste. Always default to incineration via a licensed hazardous waste contractor.

References

- PubChem. (n.d.). Compound Summary: 5-Chloropyridine-2-carbohydrazide (CAS 109013-89-6).[1] National Library of Medicine. Retrieved from [[Link](#)][1]
- Occupational Safety and Health Administration (OSHA). (n.d.). Laboratory Safety Guidance. Retrieved from [[Link](#)][1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [Waste Code \[rcrainfo.epa.gov\]](https://www.epa.gov/rcrainfo)
- 2. [carloth.com \[carloth.com\]](https://www.carlroth.com)
- 3. [fishersci.com \[fishersci.com\]](https://www.fishersci.com)
- 4. [fishersci.com \[fishersci.com\]](https://www.fishersci.com)
- 5. [fishersci.com \[fishersci.com\]](https://www.fishersci.com)
- 6. [fishersci.com \[fishersci.com\]](https://www.fishersci.com)

- To cite this document: BenchChem. [Personal protective equipment for handling 5-Chloropicolinohydrazide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b130559/docs#personal-protective-equipment-for-handling-5-chloropicolinohydrazide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)